

comparing galanin signaling in healthy vs diseased swine models

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	Galanin (swine)				
Cat. No.:	B14795724	Get Quote			

A comprehensive analysis of galanin signaling in swine reveals distinct alterations in diseased states compared to healthy physiology. This guide provides a comparative overview of these changes, supported by experimental data from swine models of colitis and uterine inflammation. The information is intended for researchers, scientists, and drug development professionals investigating the therapeutic potential of modulating the galanin system.

Galanin Signaling: A Comparative Overview

Galanin is a neuropeptide with diverse functions in the central and peripheral nervous systems, including roles in inflammation, smooth muscle contraction, and secretion.[1][2] It exerts its effects through three G protein-coupled receptors: GalR1, GalR2, and GalR3.[3][4] The activation of these receptors triggers distinct downstream signaling cascades. GalR1 and GalR3 activation typically leads to the inhibition of adenylyl cyclase and a decrease in cyclic AMP (cAMP) levels, while GalR2 activation often stimulates phospholipase C, leading to an increase in intracellular calcium.[2][3]

Dysregulation of the galanin system has been implicated in various pathological conditions.[1] Studies in swine models provide valuable insights into these changes, leveraging the physiological and anatomical similarities between pigs and humans.[5][6]

Quantitative Data Summary

The following tables summarize the key quantitative findings from comparative studies in healthy and diseased swine models.





Table 1: Relative mRNA Expression of Galanin and its Receptors in the Colon of Pigs with Experimental Colitis[7]



Target Gene	Tissue Compartment	Healthy Control (Relative Expression ± SEM)	Experimental Colitis (Relative Expression ± SEM)	Fold Change
Galanin (GAL)	Mucosa/Submuc osa	1.00 ± 0.12	0.45 ± 0.08	-2.22
Muscular Membrane	1.00 ± 0.15	0.80 ± 0.10	-1.25	
Isolated Lymphocytes	1.00 ± 0.18	0.30 ± 0.06	-3.33	_
GalR1	Mucosa/Submuc osa	1.00 ± 0.14	0.55 ± 0.09	-1.82
Muscular Membrane	1.00 ± 0.11	0.60 ± 0.07	-1.67	
Isolated Lymphocytes	1.00 ± 0.20	0.40 ± 0.08	-2.50	_
GalR2	Mucosa/Submuc osa	1.00 ± 0.13	0.65 ± 0.10	-1.54
Muscular Membrane	1.00 ± 0.16	0.70 ± 0.09	-1.43	
Isolated Lymphocytes	1.00 ± 0.19	0.50 ± 0.07	-2.00	_
GalR3	Mucosa/Submuc osa	1.00 ± 0.17	0.60 ± 0.08	-1.67
Muscular Membrane	1.00 ± 0.12	0.65 ± 0.06	-1.54	
Isolated Lymphocytes	1.00 ± 0.21	0.45 ± 0.09	-2.22	_



Expression levels were normalized to GAPDH expression.

Table 2: Protein Expression of Galanin Receptors in the Myometrium of Pigs with Uterine Inflammation[5][8]

Target Protein	Healthy Control (Relative Density)	Uterine Inflammation (Relative Density)	Percent Change
GalR1	1.00	0.60	-40%
GalR2	1.00	1.00	No Change

Protein expression was determined by Western blot analysis.

Experimental Protocols

- 1. Experimental Colitis Model[7]
- Animal Model: Healthy pigs were experimentally infected with Brachyspira hyodysenteriae to induce colitis. A control group of healthy animals was also maintained.
- Tissue Collection: Samples from the colon were collected and separated into the muscular membrane and the mucosa/submucosa layer. Lymphocytes were also isolated from the mucosa/submucosa.
- RNA Isolation and Real-Time PCR: Total RNA was extracted from the tissue samples. The
 expression levels of galanin, GalR1, GalR2, and GalR3 mRNA were quantified using realtime PCR. The expression levels were normalized to the housekeeping gene,
 glyceraldehyde-6-phosphate dehydrogenase (GAPDH).
- 2. Uterine Inflammation Model[5][8]
- Animal Model: Sexually mature gilts were used. Uterine inflammation was induced by intrauterine infusion of an E. coli suspension. A control group received a saline infusion.
- Tissue Collection: Myometrial tissues were collected from both the control and inflamed uteri.



 Western Blot Analysis: Protein was extracted from the myometrial tissues. The expression levels of GalR1 and GalR2 proteins were determined by Western blot analysis. The density of the protein bands was quantified and compared between the healthy and inflamed groups.

Visualizing Galanin Signaling Pathways and Workflows

Galanin Signaling Pathways

The following diagrams illustrate the general signaling pathways of galanin receptors.



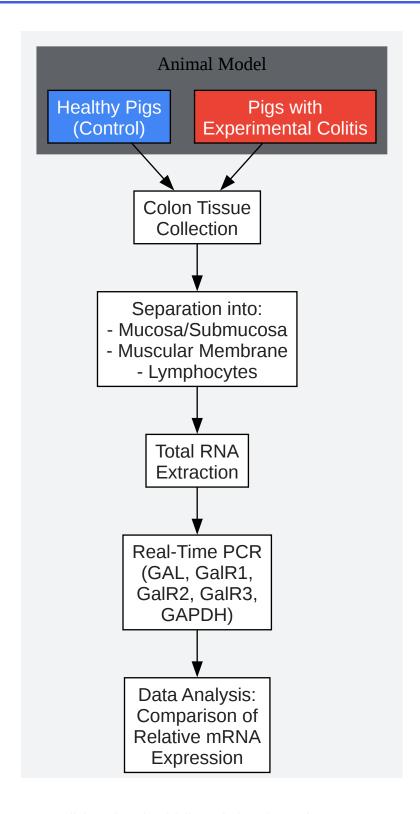
Click to download full resolution via product page

Caption: General galanin signaling pathways via GalR1, GalR2, and GalR3 receptors.

Experimental Workflow for Colitis Study

This diagram outlines the workflow for the study on experimental colitis in swine.





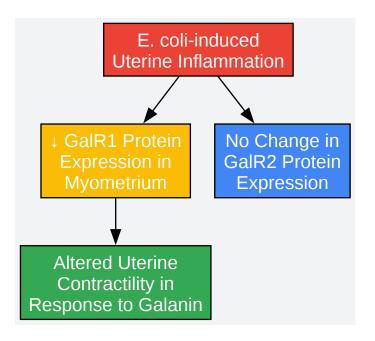
Click to download full resolution via product page

Caption: Experimental workflow for analyzing galanin signaling in a swine colitis model.

Logical Relationship of Findings in Uterine Inflammation



This diagram illustrates the relationship between uterine inflammation and the observed changes in galanin signaling and uterine contractility.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Galanin family peptides: Molecular structure, expression and roles in the neuroendocrine axis and in the spinal cord PMC [pmc.ncbi.nlm.nih.gov]
- 2. Physiology, signaling, and pharmacology of galanin peptides and receptors: three decades of emerging diversity PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. An assembly of galanin-galanin receptor signaling network PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Review: Occurrence and Distribution of Galanin in the Physiological and Inflammatory States in the Mammalian Gastrointestinal Tract [frontiersin.org]
- 5. Regulatory Influence of Galanin and GALR1/GALR2 Receptors on Inflamed Uterus Contractility in Pigs - PMC [pmc.ncbi.nlm.nih.gov]



- 6. Glyphosate-induced changes in the expression of galanin and GALR1, GALR2 and GALR3 receptors in the porcine small intestine wall PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Regulatory Influence of Galanin and GALR1/GALR2 Receptors on Inflamed Uterus Contractility in Pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [comparing galanin signaling in healthy vs diseased swine models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14795724#comparing-galanin-signaling-in-healthy-vs-diseased-swine-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com